

Thermodynamic properties of 3-(4-Chloro-2-fluorophenyl)-1h-pyrazole

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Compound of Interest

Compound Name: 3-(4-Chloro-2-fluorophenyl)-1h-pyrazole

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An In-depth Technical Guide to the Thermodynamic Properties of **3-(4-Chloro-2-fluorophenyl)-1H-pyrazole**

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Foreword: The journey of a drug candidate from a laboratory curiosity to a clinical reality is paved with meticulous characterization. Among the most critical of these are the thermodynamic properties, which govern a molecule's stability, solubility, and ultimately, its bioavailability. This guide provides researchers, scientists, and drug development professionals with a comprehensive framework for understanding and determining the thermodynamic profile of **3-(4-Chloro-2-fluorophenyl)-1H-pyrazole**. While direct experimental data for this specific pyrazole derivative is not extensively published, this document outlines the established experimental and computational methodologies required for its full characterization, drawing upon data from structurally similar analogs to provide context and predictive insights.

The Central Role of Thermodynamics in Drug Development

The thermodynamic properties of an active pharmaceutical ingredient (API) are fundamental to nearly every stage of the drug development pipeline.^[1] From initial synthesis and purification to formulation and long-term storage, a thorough understanding of a compound's thermal behavior is non-negotiable. Key parameters such as melting point, enthalpy of fusion, and heat capacity dictate the physical stability of the solid form, influence dissolution rates, and inform the design of robust manufacturing processes. For pyrazole derivatives, a class of N-heterocycles with significant therapeutic potential, these properties are of paramount importance.^[2]

The reliable determination of thermodynamic data is crucial for:

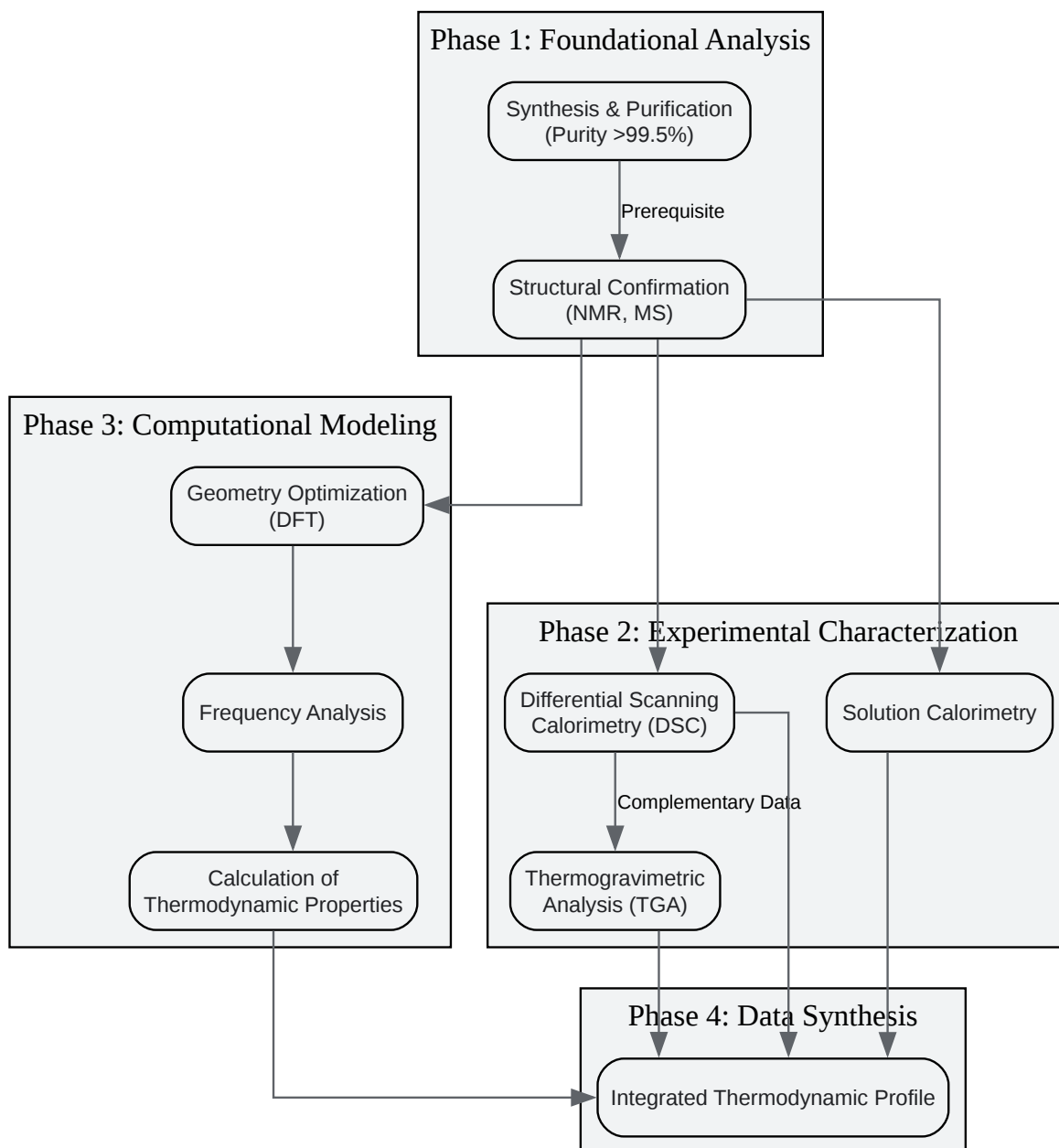
- **Polymorph Screening:** Identifying and characterizing different crystalline forms, each with its unique thermodynamic stability and solubility.
- **Salt and Co-crystal Selection:** Guiding the choice of counterions or co-formers to optimize physicochemical properties.
- **Process Chemistry:** Establishing optimal conditions for crystallization, drying, and milling to ensure batch-to-batch consistency.
- **Formulation Development:** Predicting the physical stability of amorphous solid dispersions and designing formulations with desired release profiles.^[3]
- **Regulatory Submissions:** Providing essential data for chemistry, manufacturing, and controls (CMC) documentation.

Strategy for Characterizing 3-(4-Chloro-2-fluorophenyl)-1H-pyrazole

Given the absence of published thermodynamic data for **3-(4-Chloro-2-fluorophenyl)-1H-pyrazole**, a two-pronged approach is necessary: experimental determination and computational prediction. This dual strategy provides a self-validating system where computational models can be benchmarked against experimental results, and experimental

observations can be rationalized through a deeper understanding of the molecule's electronic structure.[4]

The following workflow outlines a logical progression for this characterization:



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Caption: Workflow for Thermodynamic Characterization.

Experimental Determination of Thermodynamic Properties

The direct measurement of thermodynamic properties through calorimetry remains the gold standard in pharmaceutical sciences.^[1] These techniques provide accurate and reliable data on the thermal behavior of a material. The purity of the compound is critical, as impurities can significantly distort the results.^[5]

Differential Scanning Calorimetry (DSC)

DSC is a powerful technique used to measure the difference in heat flow into a sample and a reference as a function of temperature. It is the primary method for determining melting point and enthalpy of fusion.

Causality Behind Experimental Choices:

- **Heating Rate:** A rate of 10 K/min is typically chosen as a balance between resolution and sensitivity. Slower rates can improve the resolution of thermal events but may broaden peaks, while faster rates increase sensitivity but can introduce thermal lag.
- **Inert Atmosphere:** An inert nitrogen atmosphere is essential to prevent oxidative degradation of the sample at elevated temperatures.
- **Sample Pan:** Hermetically sealed aluminum pans are used to contain the sample and prevent any loss of material through sublimation before melting.

Step-by-Step Protocol for DSC Analysis:

- **Calibration:** Calibrate the DSC instrument for temperature and enthalpy using a certified indium standard.
- **Sample Preparation:** Accurately weigh 2-5 mg of **3-(4-Chloro-2-fluorophenyl)-1H-pyrazole** into an aluminum DSC pan.

- Encapsulation: Hermetically seal the pan. Prepare an identical empty pan to be used as a reference.
- Instrument Setup: Place the sample and reference pans into the DSC cell. Purge the cell with high-purity nitrogen at a flow rate of 50 mL/min.
- Thermal Program: Equilibrate the sample at 25 °C. Ramp the temperature from 25 °C to a temperature sufficiently above the melting point (e.g., 200 °C) at a heating rate of 10 K/min.
- Data Analysis: The melting point (Tonset) is determined from the onset of the melting endotherm. The enthalpy of fusion (ΔH_{fus}) is calculated by integrating the area of the melting peak.

Thermogravimetric Analysis (TGA)

TGA measures the change in mass of a sample as a function of temperature. It is used to determine thermal stability and to identify the temperature at which decomposition begins.

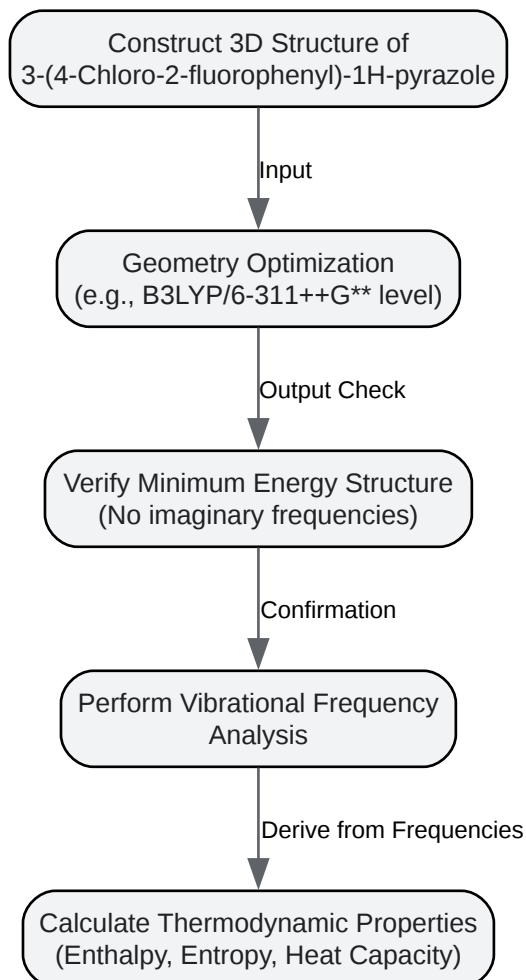
Step-by-Step Protocol for TGA Analysis:

- Sample Preparation: Place 5-10 mg of the sample into a tared TGA pan.
- Instrument Setup: Place the pan in the TGA furnace and purge with nitrogen.
- Thermal Program: Heat the sample from 25 °C to a high temperature (e.g., 400 °C) at a heating rate of 10 K/min.
- Data Analysis: The TGA thermogram will show the percentage of weight loss versus temperature. The onset of decomposition is identified as the temperature at which significant mass loss begins.

Computational Prediction of Thermodynamic Properties

Computational chemistry offers a powerful complement to experimental methods, providing insights into the electronic and thermodynamic properties of molecules.^[4] Density Functional

Theory (DFT) is a particularly effective method for calculating these properties for organic molecules like pyrazole derivatives.[4][6]



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Caption: Conceptual DFT Workflow.

Rationale for Method Selection:

- **B3LYP Functional:** The B3LYP hybrid functional is widely used and has been shown to provide a good balance of accuracy and computational cost for organic molecules.[6]
- **6-311++G Basis Set:** This basis set is robust, including diffuse functions (++) to accurately describe electron distribution far from the nucleus and polarization functions (**) to account for the non-spherical nature of electron clouds in molecules.[6]

Conceptual Workflow for DFT Calculations:

- **Structure Building:** A 3D model of **3-(4-Chloro-2-fluorophenyl)-1H-pyrazole** is constructed using molecular modeling software.
- **Geometry Optimization:** The initial structure is optimized to find the lowest energy conformation using the B3LYP/6-311++G** level of theory.^[6]
- **Frequency Calculation:** A frequency analysis is performed on the optimized geometry. The absence of imaginary frequencies confirms that the structure corresponds to a true energy minimum.^[6]
- **Property Calculation:** From the vibrational frequencies, key thermodynamic properties such as the standard enthalpy of formation, entropy, and heat capacity can be calculated.

Thermodynamic Data of Structurally Related Analogs

While awaiting experimental data for the target compound, it is instructive to review the properties of structurally similar molecules. This data provides a reasonable estimation of the expected melting point range. The presence of both chloro and fluoro substituents on the phenyl ring is expected to influence the crystal packing and intermolecular interactions, likely resulting in a melting point that is distinct from the single-halogenated analogs.

Compound Name	Structure	Melting Point (°C)	Source
3-(4-Chlorophenyl)-1H-pyrazole	4-chlorophenyl at C3	100 - 104	
4-(4-Chlorophenyl)-1H-pyrazole	4-chlorophenyl at C4	131	[7]
3-(4-Fluorophenyl)-1H-pyrazole	4-fluorophenyl at C3	100 - 104	
3-(4-Chlorophenyl)-1-phenyl-1H-pyrazole-4-carbaldehyde	4-chlorophenyl at C3, phenyl at N1	140 - 142	[8][9]
3-(4-Chlorophenyl)-1H-pyrazole-4-carboxylic acid	4-chlorophenyl at C3, COOH at C4	265 - 269 (dec.)	[10]

Conclusion

A comprehensive understanding of the thermodynamic properties of **3-(4-Chloro-2-fluorophenyl)-1H-pyrazole** is essential for its successful development as a potential therapeutic agent. This guide provides a robust framework for achieving this characterization through a synergistic combination of established experimental techniques and powerful computational modeling. By following the detailed protocols for DSC and TGA, researchers can obtain accurate data on the compound's melting behavior and thermal stability. These experimental results, when integrated with DFT calculations, will provide a complete and validated thermodynamic profile, enabling informed decisions throughout the drug development process and ensuring the delivery of a safe, stable, and efficacious product.

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